

# Essential Safety and Logistical Information for Handling Capmatinib Hydrochloride

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## Compound of Interest

Compound Name: *Capmatinib Hydrochloride*

Cat. No.: *B8819731*

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This document provides immediate, essential guidance for the safe handling and disposal of **Capmatinib Hydrochloride**, a potent kinase inhibitor. Adherence to these procedures is critical to minimize exposure risk and ensure a safe laboratory environment.

## Hazard Identification and Safety Precautions

**Capmatinib Hydrochloride** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact.[1][2][3] It is harmful if swallowed, may cause skin irritation, and can lead to serious eye irritation.[3] Some data also suggests it may be toxic if swallowed and may cause damage to fertility or the unborn child, as well as potential liver damage through prolonged or repeated oral exposure.[4]

Hazard Classification	Description	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed.[2][3]	Do not eat, drink or smoke when using this product. If swallowed, call a poison center or doctor. Rinse mouth.[2][3]
Skin Corrosion/Irritation	Causes skin irritation.[3]	Wear protective gloves. If on skin, wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[3]
Serious Eye Damage/Irritation	Causes serious eye irritation.[3]	Wear eye protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Reproductive Toxicity	May damage fertility or the unborn child.[4]	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.
Specific Target Organ Toxicity	May cause respiratory irritation.[3] May cause damage to the liver through prolonged or repeated exposure.[4]	Avoid breathing dust. Use only outdoors or in a well-ventilated area.[3]
Aquatic Hazard	Very toxic to aquatic life with long lasting effects.[2]	Avoid release to the environment. Collect spillage.[2]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Capmatinib Hydrochloride**. The level of protection should be based on a risk assessment of the specific procedure being performed.[5]

PPE Component	Specification	Rationale
Gloves	Two pairs of chemotherapy-tested nitrile gloves.[5]	Prevents skin contact and absorption. Double-gloving provides additional protection in case of a tear or puncture in the outer glove.
Gown	Disposable, lint-free, solid-front gown with long sleeves and tight-fitting cuffs.[6] Gown should be demonstrated to be resistant to permeability by hazardous drugs.[5]	Protects skin and clothing from contamination.[6]
Eye Protection	Safety glasses with side shields or goggles.[3] A full face shield should be worn when there is a risk of splashes.[7]	Protects eyes from dust particles and splashes.[7][8]
Respiratory Protection	A NIOSH-certified N95 or higher respirator is recommended, especially when handling the powder outside of a containment device.[7]	Minimizes the risk of inhaling hazardous dust particles.

## Operational Plans: Step-by-Step Guidance

### 1. Preparation and Weighing of **Capmatinib Hydrochloride** Powder:

- **Engineering Controls:** All handling of powdered **Capmatinib Hydrochloride** must be conducted within a certified chemical fume hood, biological safety cabinet, or a containment ventilated enclosure (glove box) to minimize airborne particles. The work area should be maintained under negative pressure.
- **Pre-Handling:**

- Designate a specific area for handling potent compounds and clearly label it with warning signs.<sup>[9]</sup>
- Ensure a hazardous drug waste container and a spill kit are readily accessible.
- Don appropriate PPE as outlined in the table above.
- Weighing Procedure:
  - Perform weighing on a disposable liner or weigh paper to contain any spills.
  - Use dedicated, clearly labeled utensils (spatulas, etc.).
  - Handle the container with care to avoid generating dust. Open containers away from your face.
  - After weighing, carefully seal the primary container.
  - Decontaminate the balance and surrounding surfaces with an appropriate cleaning agent.
  - Dispose of the weigh paper and any contaminated materials in the designated hazardous waste container.<sup>[9]</sup>

## 2. Solubilization:

- Procedure:
  - Add solvent to the vessel containing the weighed **Capmatinib Hydrochloride** slowly to avoid splashing.
  - If sonication is required, ensure the vessel is securely capped.
  - If heating is necessary, use a controlled heating block or water bath within the containment device.

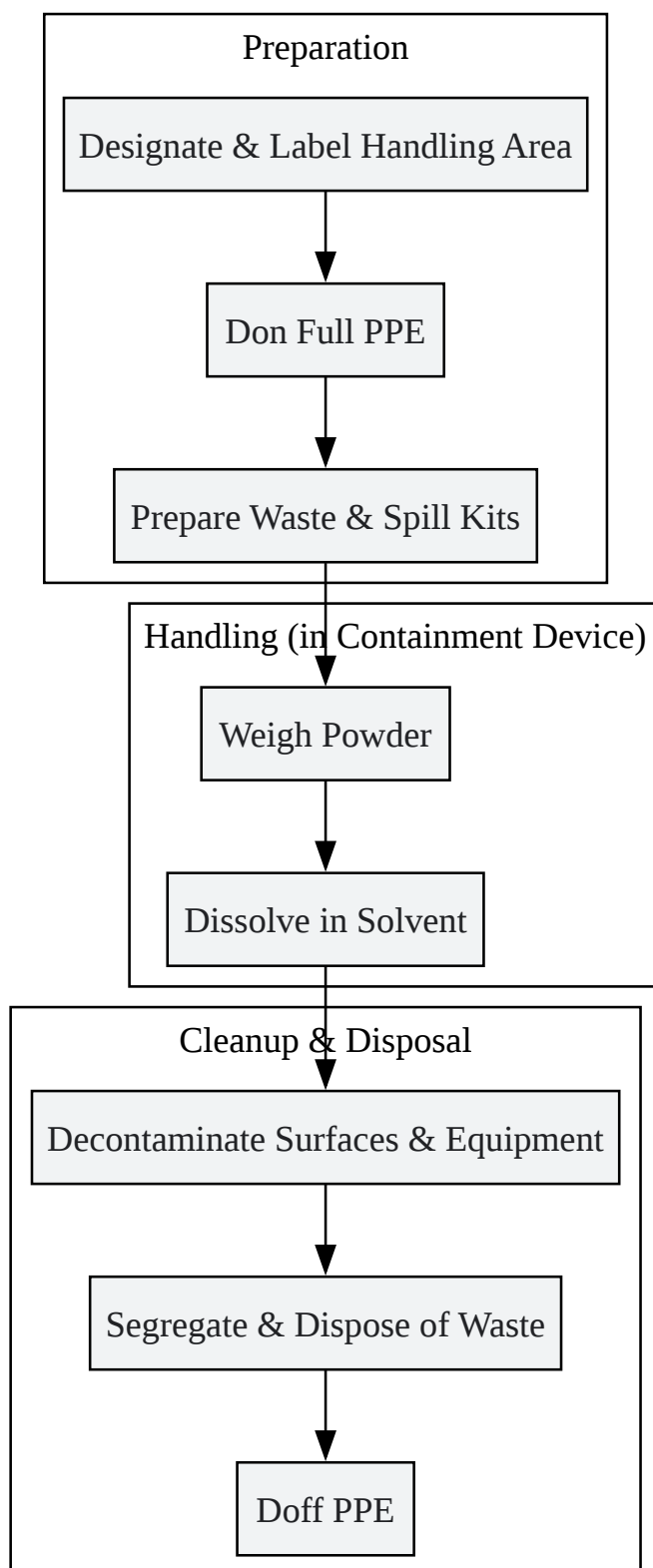
## Disposal Plan

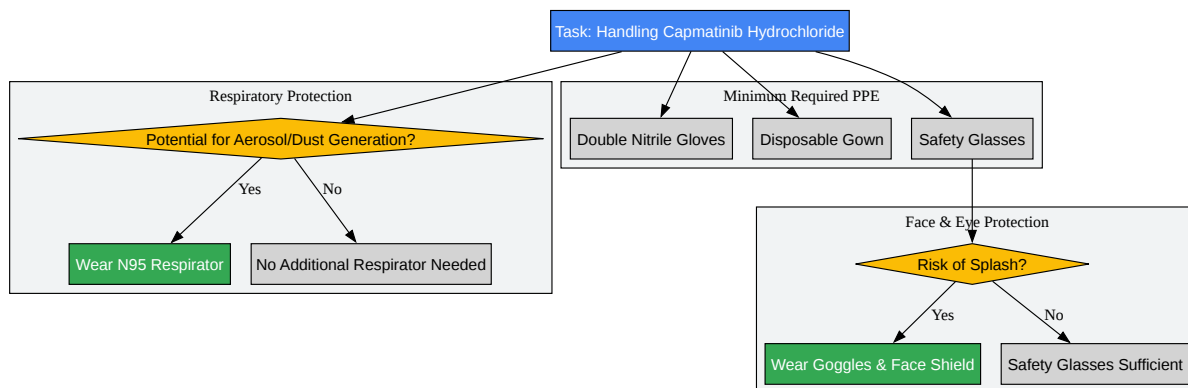
All materials contaminated with **Capmatinib Hydrochloride** are considered hazardous waste and must be disposed of according to federal, state, and local regulations.<sup>[10][11][12]</sup>

- Waste Segregation:
  - Sharps: Needles, syringes, and other sharp objects contaminated with **Capmatinib Hydrochloride** should be placed in a designated, puncture-resistant sharps container labeled "Hazardous Drug Waste".[\[9\]](#)
  - Solid Waste: Contaminated PPE (gloves, gowns), disposable labware, and cleaning materials should be placed in a thick, leak-proof plastic bag, clearly labeled "Hazardous Drug-Related Wastes".[\[10\]](#) This bag should be kept in a covered container also marked as "HAZARDOUS DRUG WASTE ONLY".[\[10\]](#)
  - Liquid Waste: Unused solutions containing **Capmatinib Hydrochloride** should be collected in a sealed, leak-proof container and disposed of as hazardous chemical waste. Do not pour down the drain.[\[4\]](#)
- Waste Collection and Removal:
  - All waste containers should be sealed before being removed from the designated handling area.
  - Contaminated waste must be handled by trained personnel and disposed of through a licensed hazardous waste disposal service.[\[10\]](#)[\[11\]](#) Incineration is a common method for destroying hazardous drug waste.[\[11\]](#)

## Visual Guides

The following diagrams illustrate the standard workflow for handling **Capmatinib Hydrochloride** and a decision-making process for selecting the appropriate level of personal protective equipment.





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